

A Comparative Guide to the Accurate and Precise Quantification of Enzalutamide Carboxylic Acid

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Compound of Interest		
Compound Name:	Enzalutamide carboxylic acid	
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For researchers, scientists, and drug development professionals engaged in the study of enzalutamide, the accurate quantification of its metabolites is crucial for comprehensive pharmacokinetic and pharmacodynamic assessments. Enzalutamide is metabolized into two major metabolites: the active N-desmethyl enzalutamide and the inactive **enzalutamide carboxylic acid**.[1][2][3] This guide provides a comparative overview of analytical methodologies for the precise and accurate quantification of **enzalutamide carboxylic acid**, with supporting data and detailed experimental protocols.

Comparative Analysis of Analytical Methods

The primary methods for the quantification of enzalutamide and its metabolites in biological matrices are Liquid Chromatography with tandem mass spectrometry (LC-MS/MS) and High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV). LC-MS/MS is generally favored for its higher sensitivity and selectivity, especially for complex biological samples like plasma.

The following table summarizes the performance characteristics of a validated LC-MS/MS method for the simultaneous quantification of enzalutamide, N-desmethyl enzalutamide, and **enzalutamide carboxylic acid** in human plasma.



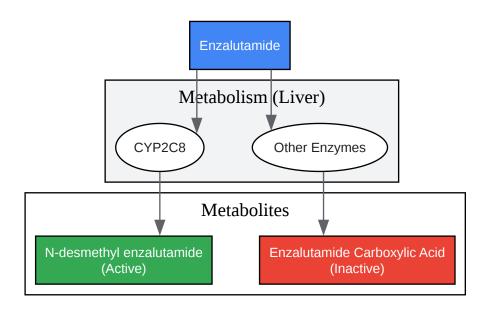
Analyte	Method	Linear Range (ng/mL)	Intra-assay Variability (%)	Inter-assay Variability (%)
Enzalutamide Carboxylic Acid	LC-MS/MS	5 - 500	Within ±15%	Within ±15%
Enzalutamide	LC-MS/MS	5 - 500	Within ±15%	Within ±15%
N-desmethyl enzalutamide	LC-MS/MS	10 - 1000	Within ±15%	Within ±15%

Data compiled from a study by van Nuland et al.[4]

Experimental Workflow

The general workflow for the quantification of enzalutamide and its metabolites from plasma samples involves sample preparation, chromatographic separation, and detection. The following diagram illustrates a typical workflow.







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